

Technical Support Center: Synthesis of Oganesson (Element 118)

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Compound of Interest

Compound Name: CM-118
CAS No.: 1370652-56-4
Cat. No.: B606736

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers involved in the synthesis of superheavy elements, with a specific focus on optimizing beam energy for the production of Oganesson (Og, Z=118).

Frequently Asked Questions (FAQs)

Q1: What is the most effective nuclear reaction for producing Oganesson (Element 118)?

A1: The most successful and experimentally verified reaction for the synthesis of Oganesson is the fusion of a Calcium-48 (^{48}Ca) projectile with a Californium-249 (^{249}Cf) target.^[1] This "hot fusion" reaction leads to the formation of the compound nucleus ^{297}Og , which then evaporates neutrons to form isotopes of Oganesson. The most commonly observed isotope is ^{294}Og , produced through the 3n evaporation channel ($^{249}\text{Cf}(^{48}\text{Ca}, 3n)^{294}\text{Og}$).

Q2: What is the optimal beam energy for the ^{48}Ca beam in this reaction?

A2: The selection of an optimal beam energy is critical for maximizing the production cross-section.^[2] Experiments have shown that a beam energy range of 245 MeV to 252 MeV for the ^{48}Ca ions is effective. Increasing the beam energy from 245 MeV to 251 MeV has been

observed to increase the production of element 118 by approximately a factor of two.^[1] It is crucial to tune the energy to achieve a compound nucleus excitation energy of around 35 MeV, which is predicted to be the maximum for the 3n evaporation channel.^[1]

Q3: What are the typical production cross-sections for Oganesson?

A3: The production cross-sections for Oganesson are extremely small, on the order of picobarns (pb). For the $^{249}\text{Cf}(^{48}\text{Ca},3n)^{294}\text{Og}$ reaction, observed cross-sections are in the range of 0.3 to 0.9 pb.^{[3][4][5]} This incredibly low probability necessitates long irradiation times and high beam intensities to produce even a few atoms.

Q4: How is the synthesized Oganesson isotope identified?

A4: Oganesson is identified by detecting its characteristic alpha decay chain. The isotope ^{294}Og undergoes a series of alpha decays, transforming into lighter elements.^[6] This decay chain is a unique fingerprint of the parent nucleus. The detection system must be able to correlate the initial implantation of the recoil nucleus with the subsequent alpha particles emitted at specific energies and time intervals.^[7]

Experimental Protocols

Target Preparation

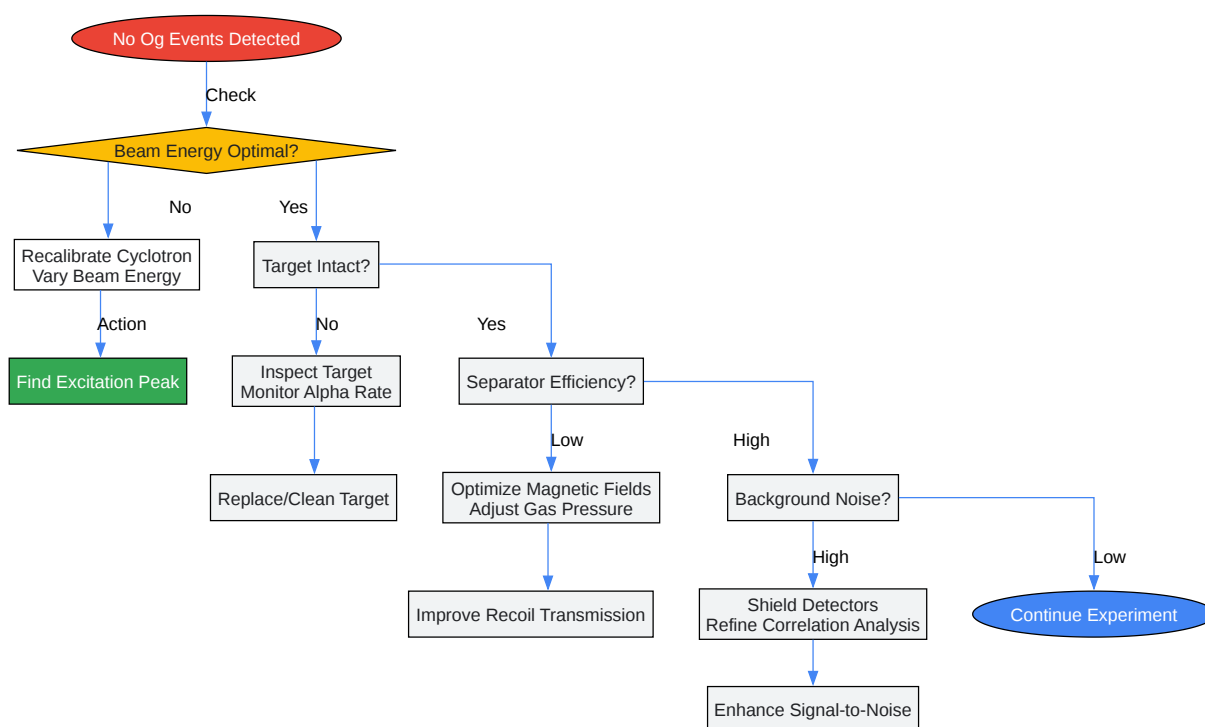
The target material, Californium-249, is a rare and highly radioactive actinide.^[8] The target is typically prepared by depositing a thin layer of ^{249}Cf oxide (CfO_2) onto a durable backing material, such as a 1.5- μm titanium foil.^[1] The target is often mounted on a rotating wheel to withstand the intense ^{48}Ca beam without being destroyed.

Experimental Workflow

The production and identification of Oganesson involves a multi-stage process, from ion generation to data analysis. A high-intensity beam of ^{48}Ca ions is generated in an Electron Cyclotron Resonance (ECR) ion source and accelerated by a cyclotron, such as the U400 at the Flerov Laboratory of Nuclear Reactions (FLNR), JINR.^{[1][9]} The beam then bombards the ^{249}Cf target. The resulting fusion products, including the Oganesson nuclei, recoil out of the target and are separated from the unreacted beam particles and other reaction byproducts by a gas-filled recoil separator, like the Dubna Gas-Filled Recoil Separator (DGFRS).^{[7][10]} The

separated nuclei are then implanted into a position-sensitive detector, typically a Double-Sided Silicon Strip Detector (DSSSD), where their subsequent alpha decay chains are recorded and analyzed.^[7]





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References

- [1. osti.gov \[osti.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Isotopes of oganesson - Wikipedia \[en.wikipedia.org\]](#)
- [5. Oganesson - Wikipedia \[en.wikipedia.org\]](#)
- [6. sympnp.org \[sympnp.org\]](#)
- [7. arxiv.org \[arxiv.org\]](#)
- [8. impact.ornl.gov \[impact.ornl.gov\]](#)
- [9. 88-Inch Cyclotron - Ion Sources \[cyclotron.lbl.gov\]](#)
- [10. Gas-filled recoil separator DGFRS-2 in FLNR JINR: tested successfully, ready for new discoveries – Joint Institute for Nuclear Research \[jinr.ru\]](#)
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